An In-depth Technical Guide to Thiourea-13C: Synthesis, Applications, and Analysis

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Compound of Interest

Compound Name:	*Thiourea-13C*
CAS No.:	*113899-66-4*
Cat. No.:	*B054350*

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Introduction

In the landscape of modern pharmaceutical research and development, stable isotope-labeled (SIL) compounds are indispensable tools. Among these, **Thiourea-13C**, the 13C-labeled analogue of thiourea, has emerged as a critical reagent and building block. Its utility stems from the presence of the non-radioactive, heavy isotope of carbon, 13C, which allows for precise tracking and quantification in complex biological and chemical systems without the complications of radiolabeling. This guide provides an in-depth exploration of **Thiourea-13C**, from its fundamental properties and synthesis to its advanced applications in mechanistic studies, drug metabolism, and as a catalyst in the synthesis of Active Pharmaceutical Ingredients (APIs). The insights herein are tailored for researchers, scientists, and drug development professionals seeking to leverage this powerful molecule in their work.

Core Physicochemical Properties

A foundational understanding of a compound's physical and chemical characteristics is paramount for its effective application. **Thiourea-13C** shares most of its properties with its

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unlabeled counterpart, with the key distinction being its isotopic composition and resultant mass.

Property	Value	Source(s)
Chemical Name	diamino(1-13C)methanethione	[1]
CAS Number	113899-66-4	[1][2]
Molecular Formula	$H_2N^{13}CSNH_2$	
Molecular Weight	77.11 g/mol	[2]
Appearance	White to off-white solid	[3]
Melting Point	170-176 °C (lit.)	
Isotopic Purity	Typically ≥99 atom % ^{13}C	
Solubility	Slightly soluble in DMSO and Methanol	[3]

Synthesis of **Thiourea-13C**

The synthesis of **Thiourea-13C** relies on established methods for thiourea production, adapted to incorporate a ^{13}C-labeled precursor. The choice of synthetic route is often dictated by the availability and cost of the labeled starting material. One common and effective approach involves the reaction of a ^{13}C-labeled cyanamide source with hydrogen sulfide.

A particularly efficient laboratory-scale synthesis involves using a thionating agent, such as Lawesson's reagent, with ^{13}C-labeled urea.[4] This method is advantageous due to its relatively mild conditions and high yield.

Experimental Protocol: Synthesis via Thionation of Urea-^{13}C

This protocol describes a representative one-step synthesis using Urea-^{13}C and Lawesson's reagent. The causality behind this choice is the nucleophilic substitution reaction where the oxygen of the urea carbonyl is replaced by sulfur.[4]

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Materials:

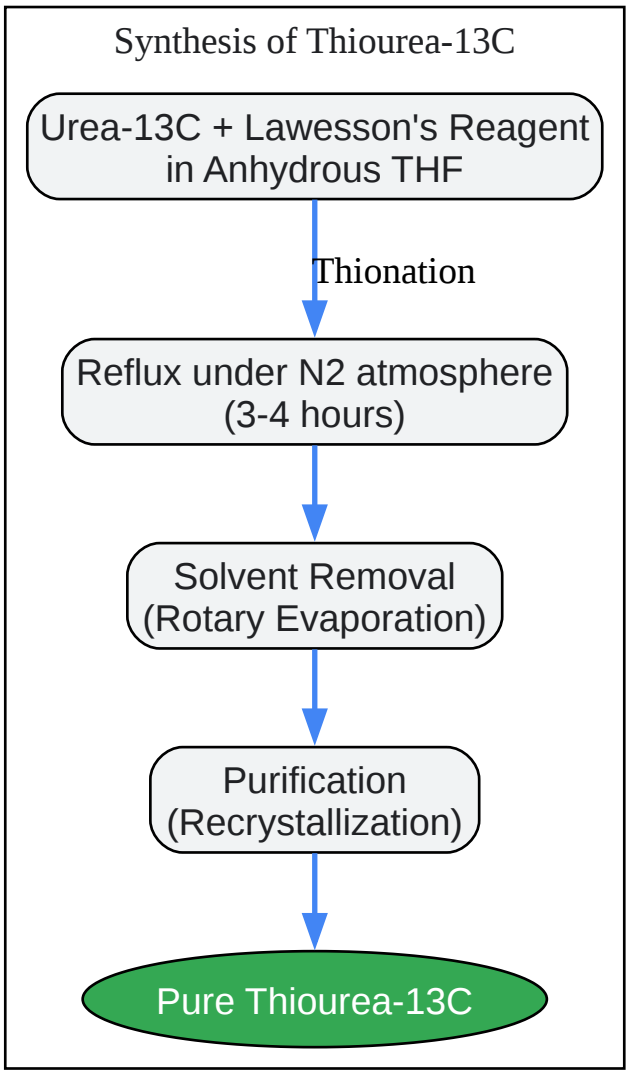
- Urea-^{13}C (≥99% ^{13}C enrichment)
- Lawesson's Reagent [2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide]
- Anhydrous Tetrahydrofuran (THF)
- Nitrogen (N_2) gas supply

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add Lawesson's reagent (0.5 molar equivalents) and Urea-^{13}C (1.0 molar equivalent).
- Solvent Addition: Add anhydrous THF to the flask to dissolve the reactants, creating a transparent solution.
- Inert Atmosphere: Purge the reaction system with N_2 gas for 10-15 minutes to establish an inert atmosphere, preventing side reactions with atmospheric moisture and oxygen.
- Reaction: Heat the mixture to reflux (approximately 66°C for THF) for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Remove the THF under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by recrystallization or column chromatography to yield pure **Thiourea-13C**.
- Characterization: Confirm the identity and purity of the synthesized **Thiourea-13C** using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.[5] The ^{13}C NMR will show a characteristic peak for the labeled carbon, and mass spectrometry will confirm the M+1 mass shift relative to unlabeled thiourea.

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of **Thiourea-13C**.

Applications in Pharmaceutical Research and Development

The primary value of **Thiourea-13C** lies in its function as a stable isotope tracer. This enables its use in a variety of applications where precise molecular tracking is essential.

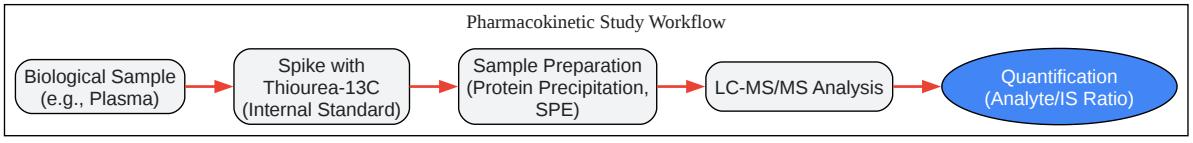
Mechanistic and Pharmacokinetic (PK) Studies

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In drug development, understanding a compound's Absorption, Distribution, Metabolism, and Excretion (ADME) profile is critical. **Thiourea-13C** serves as an invaluable internal standard for quantitative bioanalysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[6] By spiking biological samples (plasma, tissue homogenates) with a known concentration of the labeled compound, the concentration of the unlabeled drug can be determined with high accuracy and precision, correcting for variations in sample preparation and instrument response.

The ^{13}C label allows the internal standard to be differentiated from the analyte by its mass, while co-eluting chromatographically, which is the gold standard for LC-MS/MS quantification. A recent study highlighted the development of a sensitive nLC-MS/MS method for quantifying thiourea derivatives in rat plasma and tissues, a process fundamentally reliant on such labeled standards for accuracy.[6]

Application Workflow: Quantitative PK Study



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Caption: Use of **Thiourea-13C** in a quantitative PK study.

Synthesis of Labeled Active Pharmaceutical Ingredients (APIs)

Thiourea and its derivatives are not just analytical tools; they are important structural motifs in numerous APIs and serve as powerful organocatalysts in asymmetric synthesis.[7][8] Chiral bifunctional thiourea catalysts are renowned for their ability to facilitate reactions like the Aza-Michael addition, a key step in the synthesis of the antidiabetic drug Sitagliptin.[7]

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By using **Thiourea-13C** as a catalyst or a building block, researchers can synthesize ^{13}C-labeled APIs. These labeled drugs are crucial for human ADME studies and for determining drug concentration at the site of action, providing definitive data for regulatory submissions. The thiourea scaffold is found in drugs with a wide range of activities, including antibacterial, antiviral, and anticancer properties, making **Thiourea-13C** a versatile precursor for labeling diverse therapeutic agents.[9][10]

Analytical Methods for Characterization

The definitive characterization of **Thiourea-13C** relies on spectroscopic techniques that can confirm its structure and isotopic enrichment.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR is the primary method to confirm the position and enrichment of the ^{13}C label. A single, strong resonance will be observed for the thiocarbonyl carbon. ^{1}H NMR is used to confirm the proton environment.[5]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides an exact mass measurement, confirming the molecular formula and the presence of the ^{13}C isotope (M+1 peak compared to the unlabeled compound).[6]

Protocol: LC-MS/MS Quantification of a Thiourea-based Drug

This protocol provides a generalized workflow for quantifying a thiourea-derived drug in plasma using **Thiourea-13C** as a component of the labeled internal standard.

Objective: To determine the concentration of "Drug X" in rat plasma.

Materials:

- Rat plasma samples containing "Drug X".
- Labeled internal standard (IS), "Drug X-^{13}C" (synthesized using a Thiourea-^{13}C precursor).
- Acetonitrile (ACN) with 0.1% formic acid.
- Water with 0.1% formic acid.

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- LC-MS/MS system with a C18 column.

Procedure:

- Standard Curve Preparation: Prepare a series of calibration standards by spiking blank plasma with known concentrations of "Drug X".
- Sample Preparation: a. To 50 µL of each plasma sample (standards, QCs, and unknowns), add 10 µL of the IS working solution ("Drug X-^{13}C"). b. Add 200 µL of cold ACN to precipitate proteins. c. Vortex for 2 minutes, then centrifuge at 14,000 rpm for 10 minutes. d. Transfer the supernatant to a new plate or vial for analysis.
- LC-MS/MS Analysis: a. Chromatography: Inject the prepared sample onto the C18 column. Elute using a gradient of mobile phase A (water + 0.1% formic acid) and mobile phase B (ACN + 0.1% formic acid). b. Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM). c. MRM Transitions: Monitor a specific precursor-to-product ion transition for "Drug X" and a corresponding mass-shifted transition for the IS ("Drug X-^{13}C").
- Data Analysis: a. Integrate the peak areas for both the analyte ("Drug X") and the IS ("Drug X-^{13}C"). b. Calculate the peak area ratio (Analyte Area / IS Area). c. Plot the peak area ratio against the concentration for the calibration standards to generate a standard curve. d. Determine the concentration of "Drug X" in the unknown samples by interpolating their peak area ratios from the standard curve.

This self-validating system, where the stable isotope-labeled internal standard experiences the same analytical variability as the analyte, ensures the highest degree of accuracy and trustworthiness in the results.[6]

Safety, Handling, and Disposal

Thiourea is classified as a hazardous substance. It is suspected of causing cancer (H351) and of damaging the unborn child (H361d).[11][12] Therefore, all handling of **Thiourea-13C** must be conducted with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, a lab coat, and safety glasses or goggles.[12]

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- Handling: Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid dust formation and inhalation.[13][14] Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.[14]
- Disposal: Dispose of waste material as hazardous waste in accordance with local, regional, and national regulations. Do not empty into drains.[11]

Conclusion

Thiourea-13C is more than just an isotopically labeled chemical; it is a key enabling tool for modern pharmaceutical science. Its application as an internal standard in pharmacokinetic studies provides the benchmark for data accuracy, while its role as a precursor for labeled APIs is vital for clinical drug development. Furthermore, its use in mechanistic studies helps elucidate complex chemical transformations. By understanding its properties, synthesis, and applications, and by adhering to strict safety protocols, researchers can effectively harness the power of **Thiourea-13C** to accelerate the discovery and development of new medicines.

References

- **Thiourea-13C** | CH4N2S | CID 12201089. PubChem, National Institutes of Health. [Link][1]
- Safety Data Sheet: Thiourea. Carl ROTH. [Link][11][13]
- Safety Data Sheet: thiourea. Chemos GmbH&Co.KG. [Link][15]
- Thiourea catalysts for synthesis of Active Pharmaceutical Ingredients. ChemRxiv. [Link][7]
- Binding Ability of Thiourea Derivatives to Biological Targets, Focused on Their Anticancer Activity. Biointerface Research in Applied Chemistry. [Link][9]
- THIOUREA. IARC Publications. [Link][16]
- Synthesis and characterization of thiourea. Biblioteka Nauki. [Link][17]
- Analytical Method Development for Evaluation of Pharmacokinetics and Tissue Distribution of Thiourea-Based Antivirals. bioRxiv. [Link][6]

© 2026 BenchChem. All rights reserved.

- Recent advances in urea- and thiourea-containing compounds. RSC Medicinal Chemistry. [Link][8]
- Synthesis of Thiourea and Guanidine Derivatives and Testing for Biological Activity. Kent Academic Repository. [Link][5]
- A Concise Synthesis of Substituted Thiourea Derivatives in Aqueous Medium. The Journal of Organic Chemistry. [Link][18]
- (PDF) Synthesis and characterization of thiourea. ResearchGate. [Link][4]
- Biological Applications of Thiourea Derivatives: Detailed Review. MDPI. [Link][10]

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Sources

- 1. Thiourea-13C | CH4N2S | CID 12201089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. isotope.com [isotope.com]
- 3. THIOUREA-13C-15N2 99 ATOM % 13C 98+ A& CAS#: 285977-83-5 [m.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. kar.kent.ac.uk [kar.kent.ac.uk]
- 6. biorxiv.org [biorxiv.org]
- 7. chemrxiv.org [chemrxiv.org]
- 8. Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. biointerfaceresearch.com [biointerfaceresearch.com]
- 10. mdpi.com [mdpi.com]
- 11. carlroth.com [carlroth.com]

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- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. carlroth.com [carlroth.com]
- 14. fishersci.co.uk [fishersci.co.uk]
- 15. chemos.de [chemos.de]
- 16. s3.eu-west-3.amazonaws.com [s3.eu-west-3.amazonaws.com]
- 17. bibliotekanauki.pl [bibliotekanauki.pl]
- 18. pubs.acs.org [pubs.acs.org]
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